

Executive Summary & Chemical Identification

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Compound of Interest

Compound Name: BOC-ASP-OME

Cat. No.: B8805409

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This guide outlines the mandatory disposal protocols for Boc-Asp(OMe)-OH (Boc-L-aspartic acid 4-methyl ester) and related aspartate derivatives. While often perceived as benign amino acid building blocks, these compounds present specific environmental and reactivity hazards—specifically regarding water toxicity (WGK 3) and acid-catalyzed gas evolution—that require strict adherence to disposal workflows.

Chemical Profile:

Parameter	Detail
Chemical Name	Boc-L-aspartic acid 4-methyl ester
Common Abbreviation	Boc-Asp(OMe)-OH
CAS Number	59768-74-0
Physical State	White to off-white powder
Hazard Class	Combustible Solid; Irritant (Skin/Eye); WGK 3 (Severe Water Hazard)

| Molecular Formula | $C_{10}H_{17}NO_6$ [\[\[1\]\[2\]\[3\]](#)

Hazard Analysis & Pre-Disposal Assessment

Before initiating disposal, you must understand the causality behind the safety protocols. We do not simply "bin" chemicals; we manage their thermodynamic and environmental lifecycle.

A. The Acid-Sensitivity Risk (Gas Evolution)

The tert-butyloxycarbonyl (Boc) group is acid-labile.

- Mechanism: Contact with strong acids (TFA, HCl) triggers the cleavage of the Boc group, releasing isobutylene gas and CO₂.
- Operational Risk: If Boc-Asp(OMe)-OH is discarded into a waste container containing high concentrations of acidic waste (e.g., cleavage cocktails) and the cap is sealed tight, the rapid gas evolution can pressurize the vessel, leading to rupture or explosion.
- Protocol: Ensure the waste stream is pH-neutral or alkaline, or use a vented cap if mixing with acidic waste streams is unavoidable.

B. Environmental Toxicity (WGK 3)

Despite being an amino acid derivative, the esterification and Boc-protection render this compound significantly more lipophilic and persistent than native aspartic acid.

- Regulatory Status: Classified as WGK 3 (Severe Hazard to Waters) in several jurisdictions.
- Protocol: Zero-tolerance policy for drain disposal. All traces must be captured in organic waste streams for incineration.

Step-by-Step Disposal Protocols

Select the protocol matching the physical state of your waste.^[4]

Protocol A: Solid Waste (Pure Substance)

Applicable for: Expired shelf stock, spilled powder, or excess weighing solids.

- Segregation: Do not mix pure solid chemical with general trash or biohazard waste.

- Primary Containment: Transfer the solid into a sealable, chemically compatible container (HDPE or Amber Glass).
 - Note: If the original bottle is intact, use it.
- Labeling: Apply a hazardous waste label.
 - Must include: "Combustible Solid," "Organic Waste," and "Contains: Boc-Asp(OMe)-OH."
- Disposal Path: Submit for High-Temperature Incineration.
 - Why: Incineration ensures complete oxidation of the organic framework to CO₂, H₂O, and NO_x, preventing environmental leaching.

Protocol B: Liquid Waste (Solutions)

Applicable for: Reaction mixtures, mother liquors (DCM, DMF, Ethyl Acetate).

- Solvent Identification: Determine the primary solvent.
 - Halogenated: (e.g., DCM, Chloroform)
 - Non-Halogenated: (e.g., DMF, Methanol, Ethyl Acetate)
- Quenching (If Reactive): If the solution contains residual coupling reagents (e.g., DCC, EDC), quench with water/bicarbonate before bottling to prevent exothermic polymerization in the waste drum.
- Transfer: Pour into the appropriate carboy (Halogenated vs. Non-Halogenated).
 - Critical Check: Ensure the carboy does not contain concentrated strong acids (see Section 2A).
- Rinsing: Triple-rinse the original vessel with a minimal amount of compatible solvent and add rinsate to the waste container.

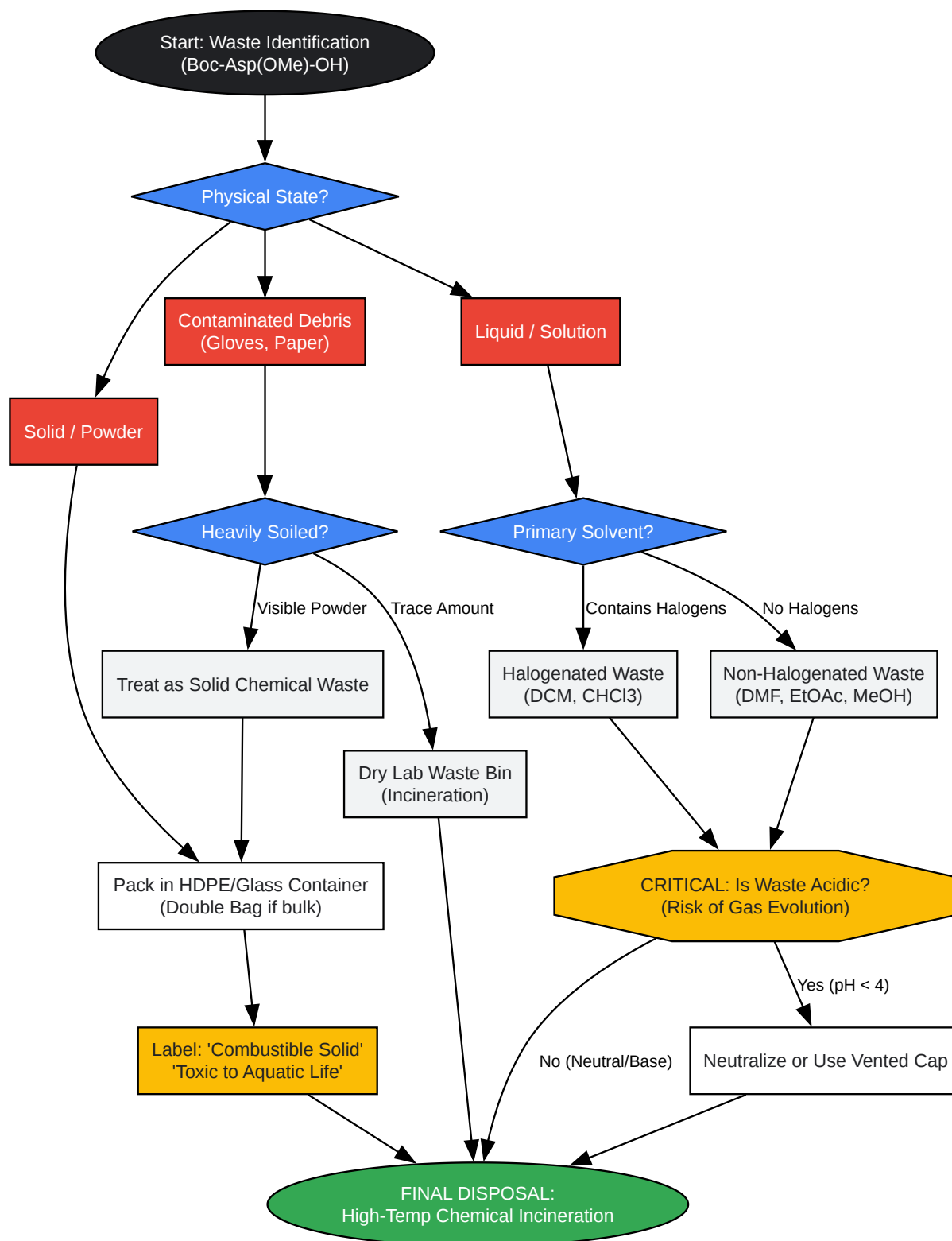
Protocol C: Contaminated Debris

Applicable for: Weighing boats, gloves, paper towels.

- Bagging: Place items in a clear, heavy-duty polyethylene bag (minimum 4 mil thickness).
- Segregation: If the debris is heavily soiled (visible powder), treat as Solid Chemical Waste (Protocol A). If lightly soiled, dispose of via Dry Laboratory Waste destined for incineration.
- Exclusion: Do not place in "Sharps" containers unless the debris includes glass/needles.

Visual Decision Logic (Workflow)

The following diagram illustrates the critical decision nodes for compliant disposal.



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Figure 1: Decision matrix for the segregation and disposal of Boc-Asp(OMe)-OH, emphasizing the prevention of acid-catalyzed gas evolution in liquid waste streams.

Emergency Procedures

In the event of a spill during the disposal process:

Scenario	Immediate Action	Cleanup Protocol
Dry Powder Spill	Do not create dust. Isolate the area. ^[5]	1. Wear N95/P100 respirator and nitrile gloves.2. Scoop gently into a waste container.3. Wipe surface with wet paper towels.4. Dispose of towels as contaminated debris.
Solution Spill	Ventilate area. Eliminate ignition sources. ^[4]	1. Cover with an inert absorbent (vermiculite or spill pads).2. Do not use sawdust (combustibility risk).3. Collect into a sealed bag/pail for incineration.
Eye/Skin Contact	Remove contaminated PPE immediately.	Flush with water for 15 minutes. Consult SDS Section 4.

References

- U.S. Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. Retrieved from [\[Link\]](#)
- American Chemical Society (ACS) GCI Pharmaceutical Roundtable. (2021). Reagent Guide: Boc Protection and Deprotection. Retrieved from [\[Link\]](#)

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- [1. chempep.com](https://chempep.com) [chempep.com]
- [2. chemscene.com](https://chemscene.com) [chemscene.com]
- [3. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [4. peptide.com](https://peptide.com) [peptide.com]
- [5. capotchem.cn](https://capotchem.cn) [capotchem.cn]
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